

# An In-depth Technical Guide to the Solubility of MES Hydrate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MES hydrate

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## Introduction

2-(N-morpholino)ethanesulfonic acid (MES) is a zwitterionic buffer that is widely used in biochemistry, molecular biology, and cell culture.[1][2] Developed by Norman Good and colleagues, it is one of the "Good's buffers," which are valued for their compatibility with biological systems.[3] Key characteristics of MES include a pKa of approximately 6.15 at 20°C, high solubility in water, and minimal solubility in most organic solvents.[4][5] This buffer is particularly useful for maintaining a stable pH in the range of 5.5 to 6.7.[6] Its utility extends to various applications, including electrophoresis, protein purification, and as a component in cell culture media.[3] Understanding the solubility of **MES hydrate**, the common commercially available form, in water and other solvents is critical for its effective use in research and drug development.

This technical guide provides a comprehensive overview of the solubility of **MES hydrate**, presenting quantitative data, detailed experimental protocols, and visual workflows to aid researchers in their experimental design and execution.

## Data Presentation: Solubility of MES Hydrate

The solubility of **MES hydrate** has been determined in various solvents, with a primary focus on aqueous solutions due to its application as a biological buffer. The following tables summarize the available quantitative data.

**Table 1: Solubility of MES Hydrate in Aqueous Solutions**

Solvent	Temperature (°C)	Solubility	Citation(s)
Water	20	0.5 M	[7][8]
Water	0	~0.65 M	[3][5]
Water	20	335.3 g/L	
Water	Not Specified	≥ 100 mg/mL	
Water	Not Specified	Very soluble	[9]

**Table 2: Solubility of MES in Aqueous Ethanol Solutions at 298.15 K (25°C)**

Mass Fraction of Ethanol	Mole Fraction of MES (x_MES)	Solubility ( g/100g of solvent)
0.0	0.0202	11.2
0.1	0.0139	7.3
0.2	0.0093	4.6
0.3	0.0062	2.9
0.4	0.0041	1.8
0.5	0.0026	1.1
0.6	0.0016	0.6
0.7	0.0009	0.3
0.8	0.0004	0.1
0.9	0.0001	< 0.1
1.0	0.0000	Insoluble

Data adapted from Ma, et al. (2018).

**Table 3: Solubility of MES Hydrate in Other Solvents**

Solvent	Temperature (°C)	Solubility	Notes	Citation(s)
Dimethyl Sulfoxide (DMSO)	Not Specified	8.75 mg/mL	Ultrasonic and warming and heat to 60°C required.	
Organic Solvents (general)	Not Specified	Minimal/Limited	MES is designed to have low solubility in organic solvents.	[4]
Methanol	Not Specified	Insoluble	Based on the trend in aqueous ethanol solutions.	[10]

## Experimental Protocols

### Protocol 1: Determination of MES Solubility in Aqueous-Organic Mixtures by Density Measurement

This protocol is based on the methodology described by Ma, et al. (2018) for determining the solubility of MES in aqueous ethanol solutions.

#### 1. Materials:

- MES monohydrate (purity  $\geq 99.5\%$ )
- Ethanol (analytical grade)
- Deionized water
- Vibrating-tube digital densimeter
- Thermostatic water bath (accuracy  $\pm 0.01$  K)

- Analytical balance (precision  $\pm 0.0001$  g)
- Magnetic stirrer

## 2. Procedure:

- Prepare a series of aqueous ethanol solutions with varying mass fractions of ethanol (e.g., 0.1, 0.2, 0.3, etc.).
- Calibrate the vibrating-tube digital densimeter with deionized water and dry air at 298.15 K.
- For each aqueous ethanol solution, prepare a series of MES solutions with increasing concentrations.
- Measure the density of each prepared MES solution using the vibrating-tube digital densimeter maintained at 298.15 K by the thermostatic water bath.
- Plot the density of the MES solutions as a function of their molality for each specific aqueous ethanol solvent composition.
- The point where the density of the solution no longer increases linearly with increasing amounts of added MES corresponds to the saturation point. This is because any additional solid MES will not dissolve and will not contribute to the density of the liquid phase.
- The concentration at this saturation point is the solubility of MES in that particular aqueous ethanol mixture.
- Repeat the procedure for all prepared aqueous ethanol solutions to determine the solubility curve.

## Protocol 2: General Shake-Flask Method for Equilibrium Solubility Determination

This is a widely recognized method for determining the equilibrium solubility of a compound in a specific solvent.

### 1. Materials:

- **MES hydrate**
- Solvent of interest (e.g., water, ethanol, methanol, DMSO)
- Glass vials with screw caps
- Orbital shaker or rotator with temperature control
- Analytical balance
- Filtration device (e.g., syringe filters with appropriate membrane)
- Analytical instrument for concentration measurement (e.g., HPLC-UV, UV-Vis spectrophotometer, or gravimetric analysis)

## 2. Procedure:

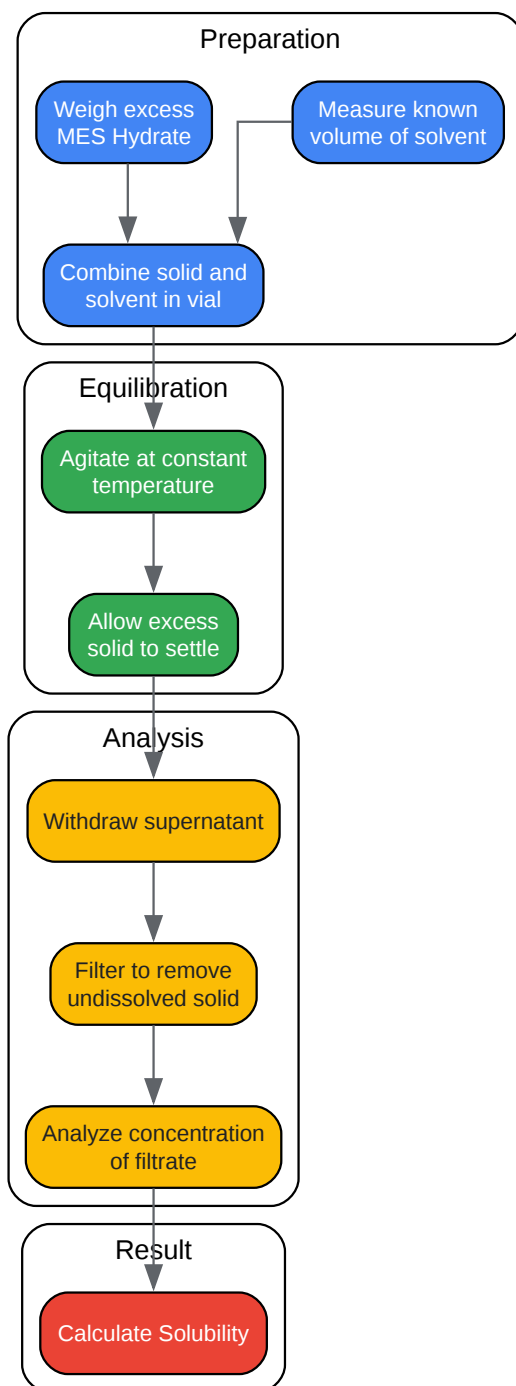
- Add an excess amount of **MES hydrate** to a glass vial. The excess solid should be clearly visible.
- Add a known volume or mass of the solvent to the vial.
- Securely cap the vial to prevent solvent evaporation.
- Place the vial in an orbital shaker or rotator set to a constant temperature (e.g., 25°C) and agitate at a constant speed. The agitation should be sufficient to keep the solid suspended but not so vigorous as to cause particle size reduction.
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours). The time required to reach equilibrium should be determined experimentally by taking measurements at different time points until the concentration in the solution remains constant.
- After equilibration, stop the agitation and allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter compatible with the solvent to remove any undissolved solid particles.

- Dilute the filtered sample as necessary to bring the concentration within the linear range of the analytical method.
- Analyze the concentration of MES in the diluted sample using a pre-validated analytical method.
- Calculate the original concentration in the saturated solution to determine the solubility.
- Perform the experiment in triplicate for each solvent.

## Mandatory Visualizations

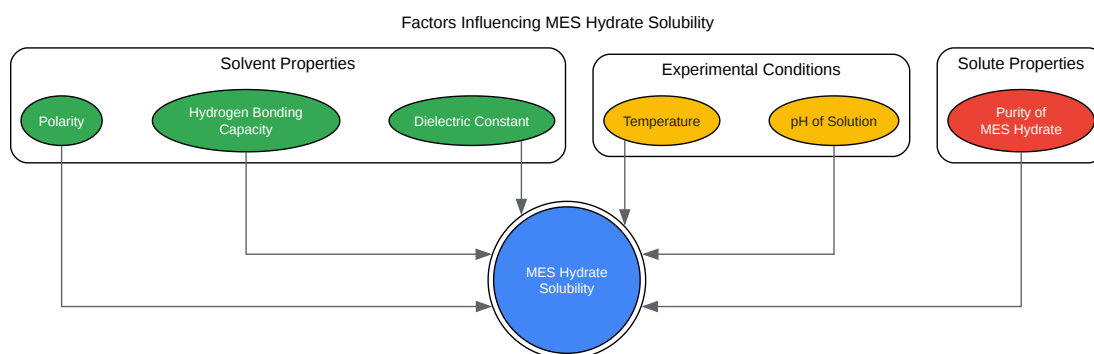
## Experimental Workflow for Solubility Determination

## General Workflow for Solubility Determination

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Caption: A flowchart illustrating the key steps in determining the solubility of a solid compound.

# Logical Relationship of Factors Affecting MES Hydrate Solubility



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of MES Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3418628#mes-hydrate-solubility-in-water-and-other-solvents]

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